

# Proper Disposal of Flucarbazonone: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Flucarbazonone*

Cat. No.: *B134062*

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **Flucarbazonone**, a selective post-emergence herbicide. The following procedures are designed to guide researchers, scientists, and drug development professionals in the safe handling and disposal of this chemical, minimizing environmental impact and ensuring regulatory compliance.

## Operational and Disposal Plan

The ultimate disposal of **Flucarbazonone** must consider its potential environmental impact, including its effects on air quality, potential for soil and water migration, and impact on flora and fauna.<sup>[1]</sup> All disposal procedures must conform to local, regional, and national environmental and public health regulations.<sup>[1]</sup>

## Waste Minimization and Unused Product

The most recommended course of action is to use an alternative chemical with less potential for environmental contamination.<sup>[1]</sup> If **Flucarbazonone** must be used, purchase only the amount needed for immediate use to avoid generating excess waste.<sup>[2]</sup> Any unused portion of the material should be considered for its approved use according to the product label or returned to the manufacturer or supplier.<sup>[1]</sup> If these options are not feasible, the waste must be disposed of as hazardous material at an approved waste disposal facility.<sup>[1][3]</sup>

## Decontamination and Disposal of Empty Containers

Empty containers retain product residue and must be handled appropriately to prevent environmental contamination.[3]

Procedure:

- Triple Rinse: Immediately after emptying, triple rinse the container with water or an appropriate solvent.[3][4][5]
- Collect Rinsate: Add the rinse water (rinsate) to the dilution mixture to be used according to the label instructions.[3][4] If the rinsate cannot be used, it must be disposed of as hazardous waste.[3][4]
- Render Unusable: Make the empty, rinsed container unsuitable for further use.[5]
- Disposal: Do not reuse the container for any purpose.[3][5] Dispose of the container in accordance with provincial or local regulations, which may involve taking it to a designated container collection site.[3][5]

## Spill Management and Cleanup

In the event of a spill, immediate action is necessary to contain the material and prevent it from entering sewage, drainage systems, or any body of water.[3][4]

Procedure for Small Spills:

- Containment: Control the spill at its source.[3][4]
- Absorption: Absorb the spill with an inert material such as clay, sand, or vermiculite.[4]
- Collection: Scoop or sweep up the absorbed material and place it into a compatible, sealable disposal container.[3][4]
- Decontamination: Wash the spill area with detergent and water.[3][4]
- Collect Wash Liquid: Collect the wash liquid with additional absorbent material and place it into a disposal container for proper disposal.[3][4]

Procedure for Large Spills:

- Containment: Dike the area to prevent spreading.[6]
- Collection: Pump or scoop large amounts of the material into a suitable disposal container.[4]
- Reporting: Report spillages or uncontrolled discharges into watercourses to the appropriate regulatory agency.[4] Contact the manufacturer and the provincial regulatory agency for cleanup guidance.[5]

All waste from spill cleanups must be securely packaged, properly labeled, and handled by licensed carriers for disposal at a licensed facility.[3][4]

## Quantitative Data

The following table summarizes key quantitative data for **Flucarbazone**-sodium, providing context for its handling and environmental considerations.

| Property                     | Value   | Source |
|------------------------------|---|--------|
| Chemical Stability           | Stable under normal use and storage conditions. | [4]    |
| Melting Point                | 200 °C (decomposes)                             | [4]    |
| Solubility in Water          | 3.1% (w/w) @ 20 °C                              | [4]    |
| Oral LD50 (Bobwhite Quail)   | > 2,000 mg/kg bw                                | [3]    |
| 48-hour LC50 (Daphnia magna) | 38.8 mg/L                                       | [3]    |
| 96-hour LC50 (Rainbow Trout) | > 96.7 mg/L                                     | [3]    |
| Soil Half-Life               | 8 to 14 days                                    | [7]    |
| Wheat Plant Half-Life        | 1.5 to 3 days                                   | [7]    |

## Experimental Protocols

Dissipation of **Flucarbazone**-sodium in Wheat and Soil

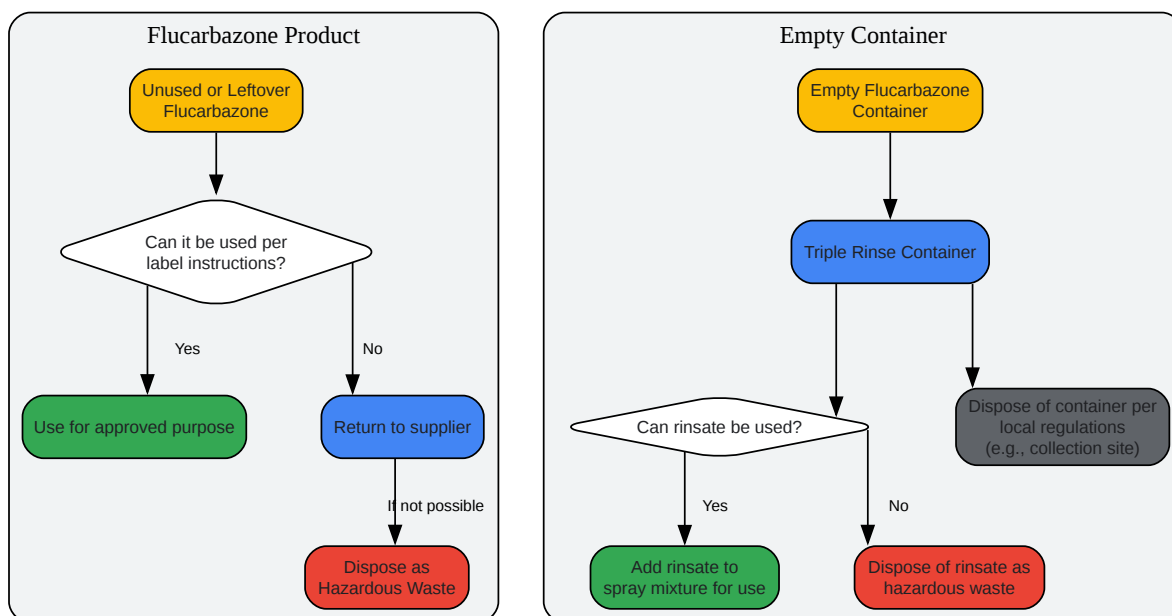
A study was conducted to determine the dissipation rate of **Flucarbazon**-sodium and its primary metabolite, (2-(trifluoromethoxy) benzene sulfonamide), in wheat plants and soil under real-world field conditions.<sup>[7]</sup>

#### Methodology:

- **Sample Preparation:** Wheat plant, straw, grain, and soil samples were collected at various intervals after the application of **Flucarbazon**-sodium.
- **Extraction:** Analytes were extracted from the samples using a mixture of acetonitrile and water.
- **Cleanup:** The extract was cleaned up using graphite carbon black to remove interfering matrix components.
- **Analysis:** The concentrations of **Flucarbazon**-sodium and its metabolite were determined using liquid chromatography–tandem quadrupole mass spectrometry (LC-MS/MS).
- **Data Analysis:** The dissipation rates were fitted to first-order kinetics to calculate the half-lives of the compounds in each matrix.<sup>[7]</sup> The results indicated that **Flucarbazon**-sodium dissipates relatively quickly in wheat plants and soil.<sup>[7]</sup>

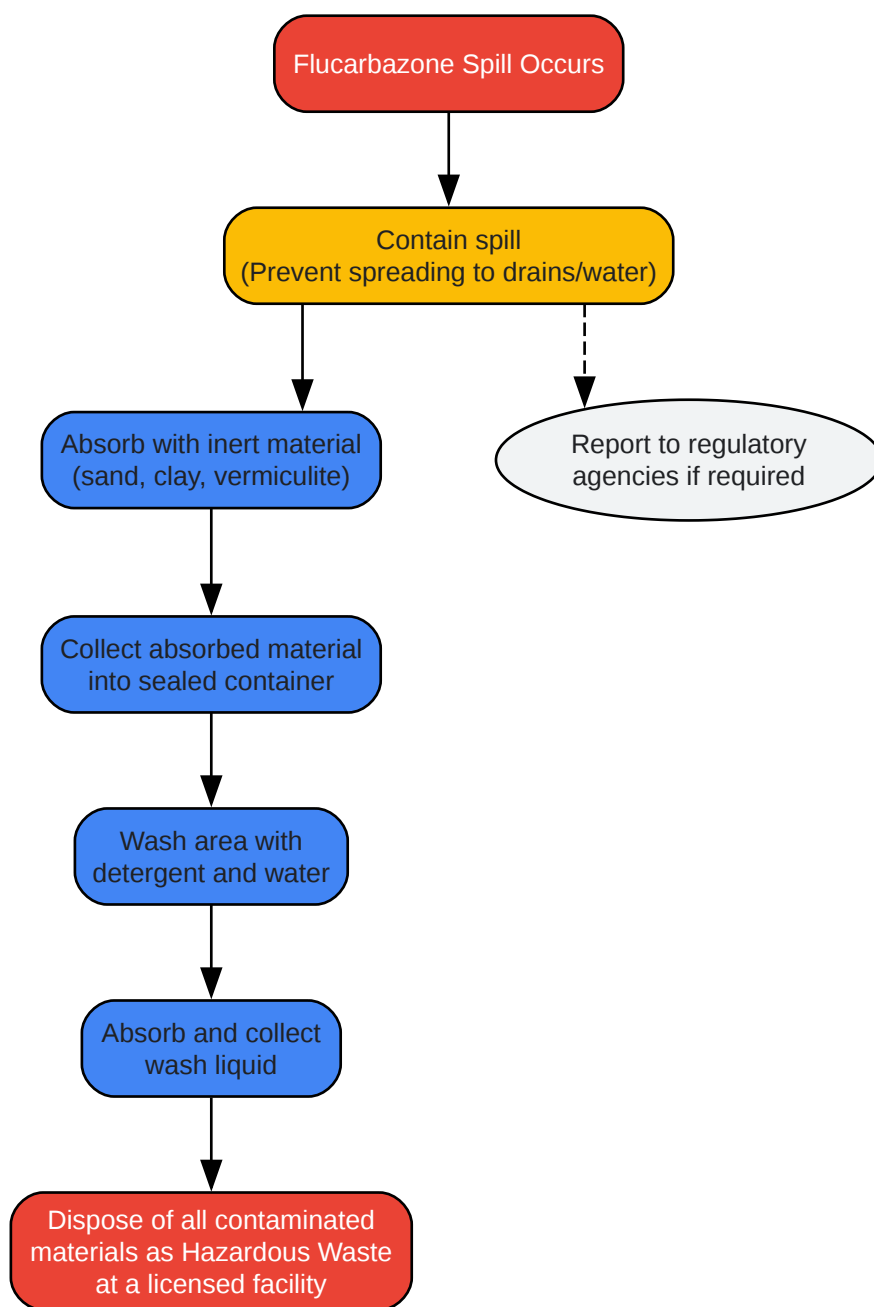
## Visualizing the Disposal Workflow

The following diagrams illustrate the logical steps and decision-making processes for the proper disposal of **Flucarbazon** and the management of related waste streams.



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Caption: Decision workflow for handling unused **Flucarbazono** and empty containers.



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Caption: Procedural workflow for the safe cleanup and disposal of **Flucarbazonone** spills.

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## References

- 1. Flucarbazono-sodium | C12H10F3N4NaO6S | CID 12056760 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Disposal of Pesticides [npic.orst.edu]
- 3. assets.syngenta-us.com:443 [assets.syngenta-us.com:443]
- 4. assets.syngenta.ca [assets.syngenta.ca]
- 5. pr-rp.hc-sc.gc.ca [pr-rp.hc-sc.gc.ca]
- 6. assets.greenbook.net [assets.greenbook.net]
- 7. researchgate.net [researchgate.net]
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